Bifenox-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Bifenox-d3*
Cat. No.:	*B12410650*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile of **Bifenox-d3**, a deuterated analog of the herbicide Bifenox. This document is intended to serve as a valuable resource for researchers utilizing **Bifenox-d3** as an internal standard or in other analytical applications.

Quantitative Data Summary

The following tables summarize the key quantitative data for a representative batch of **Bifenox-d3**.

Table 1: General Properties

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Property	Value
Molecular Formula	$C_{14}H_6D_3Cl_2NO_5$
Molecular Weight	345.15 g/mol
Appearance	Off-White to Pale Yellow Solid
Solubility	Acetone (Slightly)
Storage Conditions	-20°C[1]

Table 2: Purity and Isotopic Enrichment

Analysis	Specification	Result
Purity (by NMR)	>95%	Conforms
HPLC Purity (at 205 nm)	>95%	99.56%
Isotopic Purity	>95%	>95% by NMR

Experimental Protocols

Detailed methodologies for the key experiments cited in the certificate of analysis are provided below.

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity of **Bifenox-d3**.

Methodology: A simple, economic, selective, precise, and accurate High-Performance Liquid Chromatographic method for the analysis of Bifenox was developed and validated. This method can be adapted for **Bifenox-d3**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 column.

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- Mobile Phase: A mixture of Acetonitrile and water in a 50:50 (v/v) proportion. The pH is adjusted to 6.0 ± 0.05 with sodium hydroxide solution.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength of 300 nm.
- Injection Volume: 20 µL.
- Procedure: A solution of **Bifenox-d3** is prepared in the mobile phase. The solution is then injected into the HPLC system and the chromatogram is recorded. The purity is calculated by comparing the area of the main peak to the total area of all peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the structure and determine the isotopic purity of **Bifenox-d3**.

Methodology: The assignment of the proton and carbon-13 nuclear magnetic resonance spectra of Bifenox provides the basis for the structural confirmation of **Bifenox-d3**. The absence of signals corresponding to the deuterated positions and the integration of the remaining proton signals are used to confirm the isotopic labeling and purity.

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated chloroform ($CDCl_3$) or Deuterated Dimethyl Sulfoxide (DMSO-d_6).
- ^{1}H NMR Analysis:
  - The ^{1}H NMR spectrum is recorded to identify the proton signals of the molecule.
  - The absence of signals at the positions where deuterium has been incorporated confirms the isotopic labeling.
  - The integration of the remaining proton signals is used to calculate the isotopic purity.
- ^{13}C NMR Analysis:
  - The ^{13}C NMR spectrum is recorded to confirm the carbon skeleton of the molecule.

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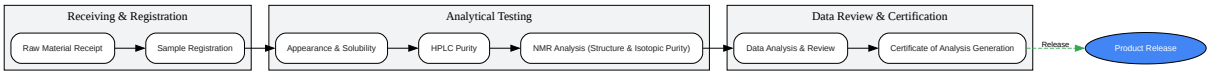
- The chemical shifts of the carbon atoms are compared to the known spectrum of Bifenox.

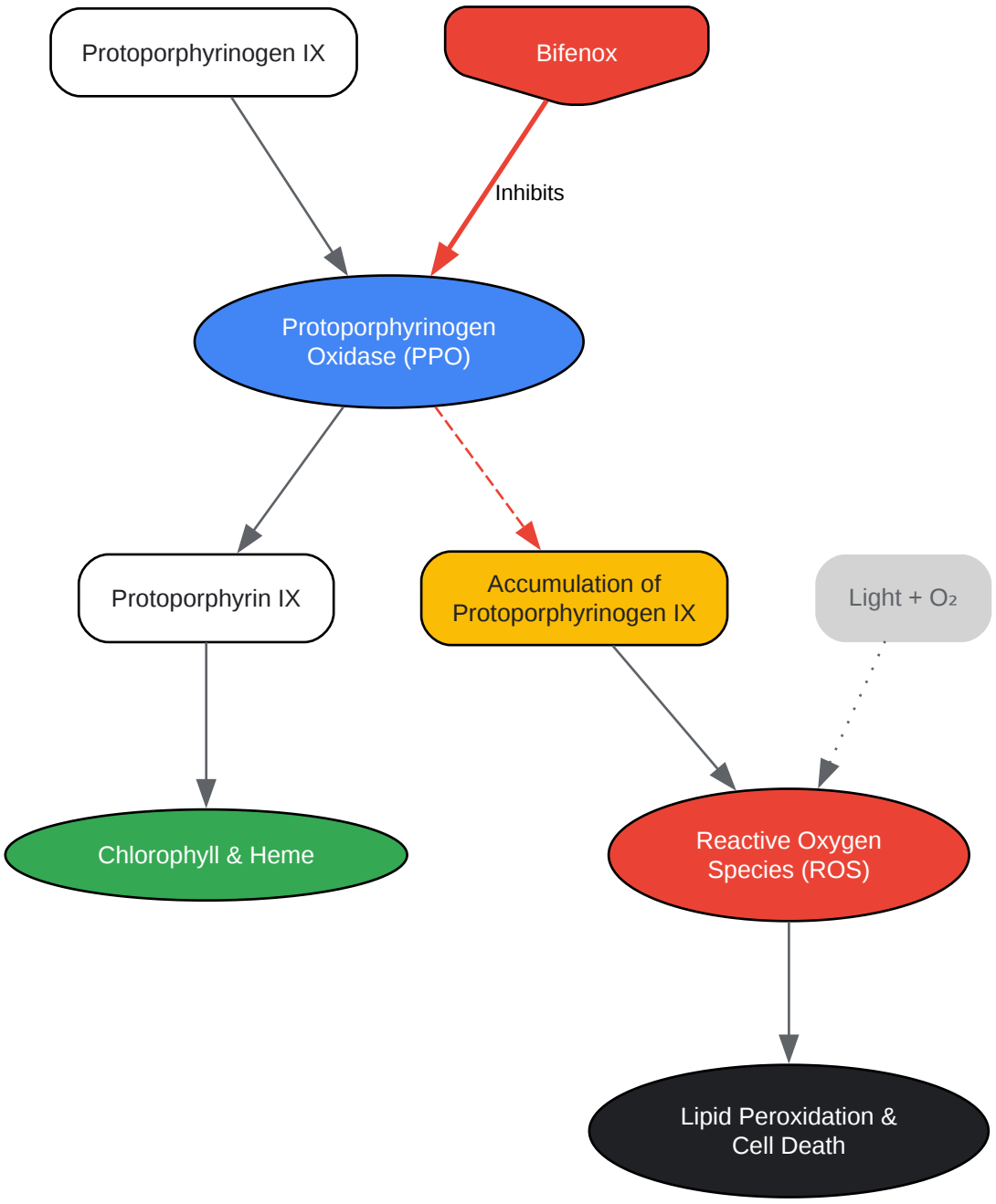
Visualizations

Analytical Workflow for Certificate of Analysis

The following diagram illustrates the general workflow for the quality control and certification of a **Bifenox-d3** reference material.

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References

- 1. imedpub.com [imedpub.com]
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